

# Proper Disposal Procedures for Halofenozide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Halofenozide*

Cat. No.: *B1672923*

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The following guide provides essential safety and logistical information for the proper disposal of **halofenozide**, a diacylhydrazine insecticide. Adherence to these procedures is critical for ensuring laboratory safety, protecting environmental health, and maintaining regulatory compliance. Although all U.S. registrations for **halofenozide** were voluntarily canceled in 2012, proper disposal of existing stocks remains a key responsibility for researchers and laboratory managers.<sup>[1]</sup>

## Immediate Safety and Handling Precautions

Before handling **halofenozide** for disposal, consult the Safety Data Sheet (SDS).

**Halofenozide** is classified as a skin sensitizer and is toxic to aquatic life with long-lasting effects.<sup>[2][3]</sup>

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.
- **Ventilation:** Handle the material in a well-ventilated area or under a chemical fume hood to avoid inhalation of dusts or vapors.
- **Spill Management:** In case of a spill, contain and absorb it with an inert material like sand or earth. Transfer the spilled material and absorbent into a separate, sealed container for disposal.<sup>[2]</sup>

## Step-by-Step Disposal Protocol

The ultimate disposal of **halofenozide** must consider its environmental impact and comply with all federal, state, and local regulations.[2] Pesticides are regulated under the Federal Insecticide, Fungicide, and Rodenticide Act (FIFRA) until they are designated for disposal, at which point they fall under the Resource Conservation and Recovery Act (RCRA).[4]

### Step 1: Waste Characterization

- **Identify Waste:** Determine if the **halofenozide** product is unusable (e.g., expired, unidentified, or degraded) and must be discarded.
- **Hazardous Waste Determination:** Evaluate the waste in accordance with EPA 40 CFR Part 261 to determine if it meets the criteria for hazardous waste.[2] Given its toxicity to aquatic life, it is likely to be considered hazardous. Consult with your institution's Environmental Health and Safety (EHS) department for proper classification.

### Step 2: Prioritize Reuse or Return

- **Approved Use:** The preferred option is to use any remaining product for its approved, intended purpose according to the original label instructions.[2][5][6] However, given the cancellation of its registration, this may not be feasible or permissible.
- **Return to Manufacturer:** Contact the manufacturer or supplier to inquire if they will accept the returned product.[2]

### Step 3: Preparing Waste for Disposal

- **Unused Product:** Keep the chemical in its original, labeled container. Do not consolidate with other wastes.
- **Contaminated Materials:** Any lab materials (e.g., PPE, absorbent pads, glassware) contaminated with **halofenozide** should be collected in a separate, sealed, and clearly labeled container for hazardous waste disposal.
- **Wastewater:** Aqueous waste from cleaning or rinsing should be collected. Do not discharge it down the drain.[2][7] This wastewater must be evaluated and treated as hazardous waste or managed through a permitted wastewater treatment facility after consulting with the governing authority.[2]

Step 4: Container Decontamination and Disposal An empty pesticide container can be as hazardous as a full one due to residual contents.<sup>[7]</sup> Never reuse pesticide containers for other purposes.<sup>[5][6]</sup>

- Triple Rinsing Protocol:
  - Empty the container into the designated hazardous waste collection vessel.
  - Fill the container one-quarter full with a suitable solvent (e.g., water, as specified by the product label or EHS).
  - Securely cap the container and shake for 30 seconds.
  - Pour the rinsate into a designated hazardous waste container.
  - Repeat this rinsing process two more times.<sup>[7]</sup>
- Final Disposal of Rinsed Containers: Once decontaminated, puncture the container to prevent reuse. It may then be offered for recycling, reconditioning, or disposed of in a sanitary landfill or via incineration, as permitted by state and local authorities.<sup>[2]</sup>

#### Step 5: Final Disposal of Chemical Waste

- Approved Disposal Facility: Wastes resulting from the use of **halofenozide** must be disposed of at an approved waste disposal facility.<sup>[2][3]</sup>
- Contact Authorities: Your institution's EHS office is the primary point of contact. They can arrange for pickup by a licensed hazardous waste contractor. Alternatively, you can contact your local solid waste agency or state environmental agency to identify household hazardous waste collection programs or "Clean Sweep" programs for commercial users.<sup>[4][5][6]</sup>

## Data Summary: Halofenozide Properties

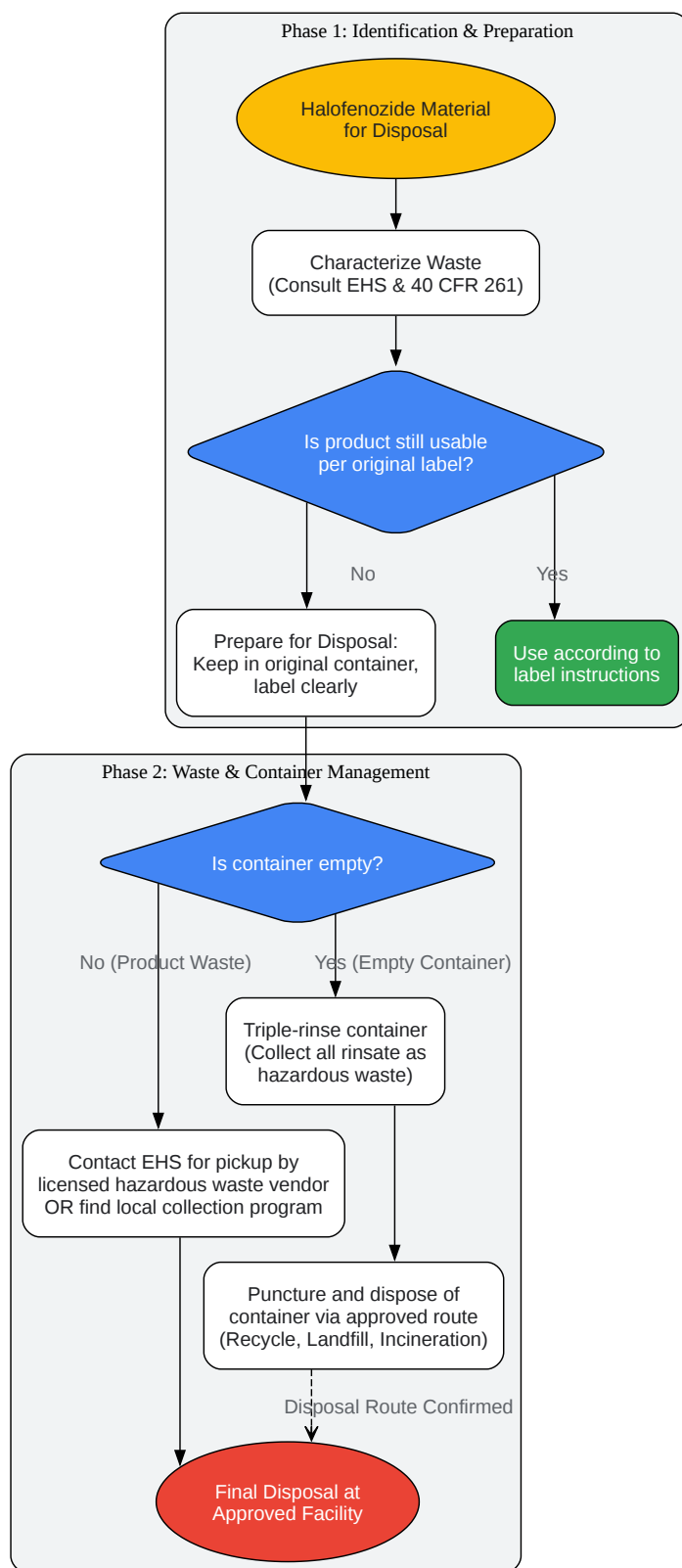
This table summarizes key quantitative and qualitative data relevant to the handling and disposal of **halofenozide**.

Property	Value / Classification	Source
GHS Hazard Classification	Skin Sensitization (Category 1), Hazardous to the aquatic environment, long-term hazard (Category 2)	[2]
WHO Hazard Classification	Class III: Slightly Hazardous (Technical Grade)	[2]
Soil Persistence	Can be persistent in soil systems. Half-life can range from 39 to 704 days depending on soil type and conditions.	[8][9]
Aqueous Stability	Stable to hydrolysis. DT50 values are 310 days (pH 5), 481 days (pH 7), and 226 days (pH 9).	[2]
Leaching Potential	High leachability potential based on chemical properties. May leach to groundwater.	[8]
Ecotoxicity	Moderately toxic to many aquatic species, honeybees, and earthworms. Slightly toxic to birds.	[8]

## Experimental Protocols & Workflows

### Workflow for Halofenozide Disposal

The following diagram outlines the decision-making process for the proper disposal of **halofenozide** waste and its containers in a laboratory setting.



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Caption: Workflow for **Halofenozide** Waste Disposal.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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